

Dihydrostreptomycin Sulfate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dihydrostreptomycin (sulfate)*

Cat. No.: *B10799811*

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Introduction

Dihydrostreptomycin sulfate, a semi-synthetic aminoglycoside antibiotic, stands as a significant compound in both veterinary medicine and scientific research.^[1] As a derivative of streptomycin, it exhibits a broad spectrum of activity, particularly against gram-negative bacteria, by potently inhibiting protein synthesis.^[2] This guide provides an in-depth technical overview of dihydrostreptomycin sulfate, designed for researchers, scientists, and drug development professionals. It delves into its core chemical and physical properties, elucidates its mechanism of action and the corresponding bacterial resistance pathways, details its practical applications, and presents robust analytical methodologies for its characterization and quantification.

I. Physicochemical Properties and Structural Elucidation

A thorough understanding of the physicochemical properties of dihydrostreptomycin sulfate is fundamental to its application in research and formulation development.

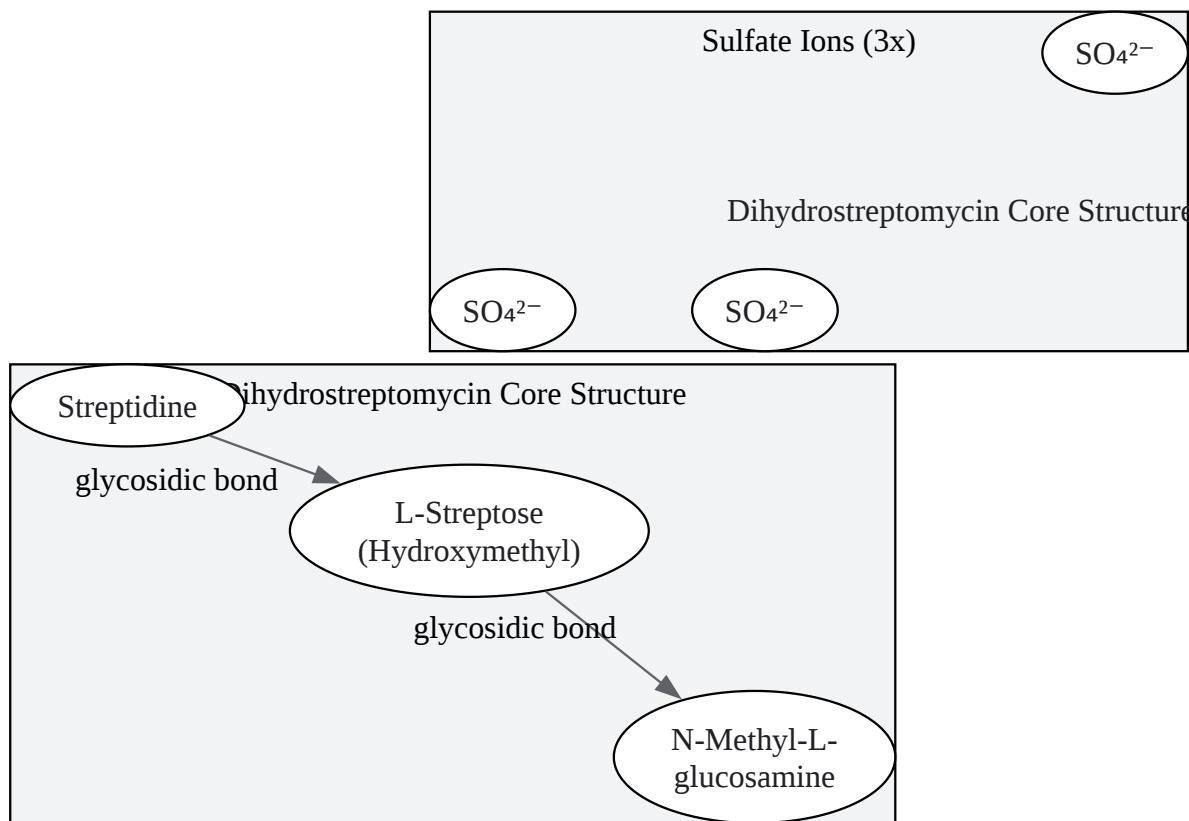
Chemical Structure and Formula

Dihydrostreptomycin is structurally distinct from its precursor, streptomycin, by the reduction of the aldehyde group on the streptose moiety to a hydroxyl group. The sulfate salt enhances its

stability and solubility in aqueous solutions.[3][4]

- Molecular Formula: $(C_{21}H_{41}N_7O_{12})_2 \cdot 3H_2SO_4$ [3]
- Molecular Weight: 1461.42 g/mol [3]
- CAS Number: 5490-27-7[3]

Below is a diagram illustrating the chemical structure of dihydrostreptomycin sulfate.



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Caption: Simplified 2D representation of Dihydrostreptomycin Sulfate.

Physical and Chemical Properties

The physical properties of dihydrostreptomycin sulfate are critical for its handling, formulation, and storage.

Property	Value	Source
Appearance	White Solid	[4]
Solubility	Freely soluble in aqueous solution	[3]
Storage Conditions	2-8°C	[3]
pH (200 mg/mL solution)	4.5 - 7.0	[5]
Loss on Drying	≤5.0%	[3]

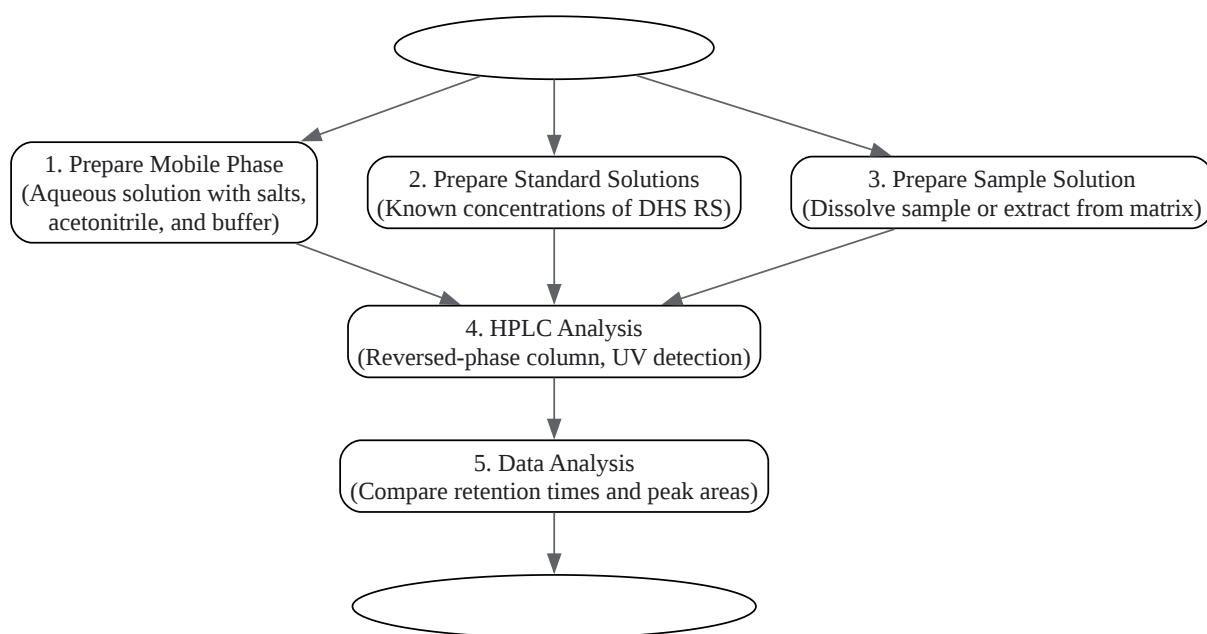
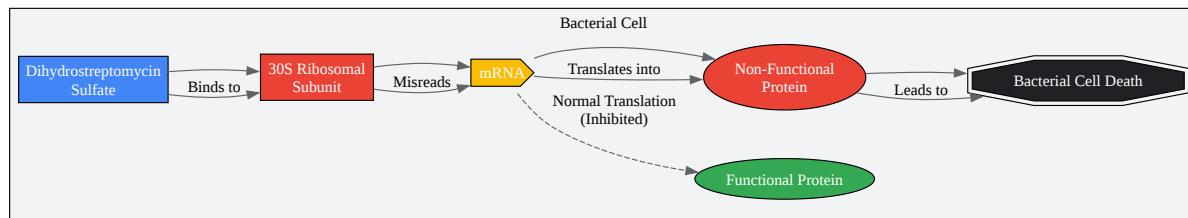
II. Mechanism of Action and Antimicrobial Spectrum

Dihydrostreptomycin sulfate exerts its bactericidal effect by targeting the machinery of protein synthesis within bacterial cells.[2]

Inhibition of Protein Synthesis

The primary mechanism of action involves the irreversible binding of dihydrostreptomycin to the 30S ribosomal subunit in bacteria.[3] This interaction specifically targets the S12 protein and the 16S rRNA.[3] This binding event disrupts the initiation complex formation between the messenger RNA (mRNA) and the ribosome, leading to a misreading of the genetic code.[3] The consequence is the synthesis of non-functional or truncated proteins, which ultimately leads to bacterial cell death.[2]

The following diagram illustrates the mechanism of action of dihydrostreptomycin sulfate.



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- To cite this document: BenchChem. [Dihydrostreptomycin Sulfate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10799811#understanding-the-sulfate-salt-of-dihydrostreptomycin>

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